

Application Notes and Protocols for Bis-Tris Propane Buffer in Protein Crystallization

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Compound of Interest

Compound Name: *Bis-tris propane*

Cat. No.: *B1209937*

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Introduction

Bis-Tris propane (BTP) is a versatile biological buffer widely employed in protein crystallization due to its broad buffering range and chemical stability. Its two pKa values, approximately 6.8 and 9.0 at 25°C, provide effective buffering capacity across a wide pH spectrum from 6.3 to 9.5.[1] This characteristic is particularly advantageous in the initial screening and optimization phases of protein crystallization, where pH is a critical variable. Unlike some other buffers, **Bis-Tris propane** is less likely to interact with divalent metal ions and can sometimes participate in crystal lattice formation, acting as a bridging molecule between protein molecules.[2] These application notes provide detailed protocols for the preparation and use of **Bis-Tris propane** buffer in protein crystallization experiments.

Physicochemical Properties of Bis-Tris Propane

A thorough understanding of the properties of **Bis-Tris propane** is essential for its effective application in creating reproducible and successful crystallization conditions.

Property	Value
Chemical Name	1,3-bis[tris(hydroxymethyl)methylamino]propane
Molecular Formula	C ₁₁ H ₂₆ N ₂ O ₆
Molecular Weight	282.33 g/mol
pKa ₁ (25°C)	~6.8
pKa ₂ (25°C)	~9.0
Effective pH Range	6.3 - 9.5
Appearance	White crystalline powder

Experimental Protocols

Protocol 1: Preparation of 1 M Bis-Tris Propane Stock Solution

This protocol outlines the steps to prepare a 1 M stock solution of **Bis-Tris propane**, which can then be diluted and pH-adjusted for various applications.

Materials:

- **Bis-Tris propane** powder (MW = 282.33 g/mol)
- High-purity deionized water
- 1 M Hydrochloric acid (HCl) for pH adjustment
- Calibrated pH meter and electrode
- Stir plate and magnetic stir bar
- Beaker (e.g., 1 L)
- Volumetric flask (e.g., 500 mL)
- Sterile filtration unit (0.22 µm filter)

- Sterile storage bottles

Procedure:

- Weighing: Weigh out 141.17 g of **Bis-Tris propane** powder to prepare 500 mL of a 1 M stock solution.
- Dissolving: Add the powder to a beaker containing approximately 400 mL of deionized water. Place a magnetic stir bar in the beaker and stir on a stir plate until the powder is completely dissolved. The initial pH of the solution will be alkaline.
- pH Adjustment: While continuously stirring, slowly add 1 M HCl to the solution to titrate it to the desired pH. Monitor the pH using a calibrated pH meter. Refer to Table 2 for the approximate volumes of 1 M HCl required to reach specific pH values.
- Final Volume Adjustment: Once the target pH is reached and stable, transfer the solution to a 500 mL volumetric flask. Rinse the beaker with a small amount of deionized water and add it to the volumetric flask to ensure all the buffer is transferred. Carefully add deionized water to bring the final volume to the 500 mL mark.
- Sterilization and Storage: For long-term storage and to prevent microbial growth, sterile-filter the buffer solution using a 0.22 μm filter into a sterile bottle. Store the 1 M stock solution at 4°C.

Titration Data for 1 M Bis-Tris Propane with 1 M HCl

The following table provides the estimated volume of 1 M HCl required to adjust the pH of 100 mL of a 1 M **Bis-Tris propane** solution. These values are approximate, and it is crucial to monitor the pH with a calibrated meter during titration.

Desired pH	Approximate Volume of 1 M HCl (mL) per 100 mL of 1 M BTP
6.3	18.5
6.5	17.5
6.7	16.0
6.9	14.0
7.1	12.0
7.3	10.5
7.5	9.0
7.7	7.5
7.9	6.0
8.1	5.0
8.3	4.0
8.5	3.0
8.7	2.0
8.9	1.0
9.1	0.5
9.3	0.2
9.5	0.1

Note: This table was generated using a standard buffer calculator and should be used as a guideline. Actual volumes may vary depending on the purity of the reagents and the accuracy of the measurements.

Protocol 2: Setting Up a Protein Crystallization Trial

This protocol describes a general workflow for using the prepared **Bis-Tris propane** buffer in a hanging-drop vapor diffusion crystallization experiment.

Materials:

- Purified protein solution (at a suitable concentration, e.g., 5-20 mg/mL)
- 1 M **Bis-Tris propane** stock solution (at the desired pH)
- Crystallization screen or custom-made precipitant solutions
- Crystallization plates (e.g., 24-well or 96-well)
- Coverslips
- Pipettes and tips
- Sealing tape or oil

Procedure:

- **Prepare Reservoir Solution:** In the wells of the crystallization plate, prepare the reservoir solution by mixing the precipitant, salt, and other additives. The final concentration of **Bis-Tris propane** in the reservoir is typically between 50 mM and 100 mM.
- **Prepare the Drop:** On a coverslip, mix a small volume of the protein solution with an equal volume of the reservoir solution (e.g., 1 μ L of protein + 1 μ L of reservoir).
- **Seal the Well:** Invert the coverslip over the corresponding well of the crystallization plate and seal it with grease or sealing tape to create a closed system for vapor diffusion.
- **Incubate:** Store the crystallization plate at a constant temperature (e.g., 4°C or 20°C) and monitor for crystal growth over time.

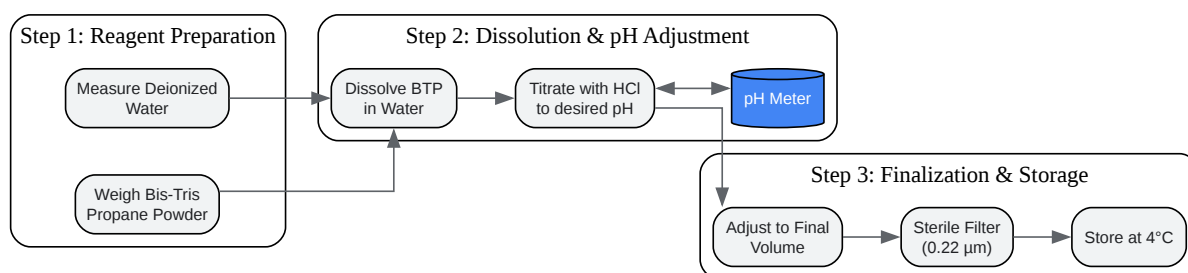
Application Examples in Protein Crystallization

Bis-Tris propane has been successfully used in the crystallization of a variety of proteins. The following table summarizes some examples with their respective crystallization conditions.

Protein	PDB ID	Crystallization Conditions
Human β -Glucocerebrosidase	6TJK	0.1 M Bis-Tris propane pH 7.0, 0.2 M Sodium sulfate, 20% w/v PEG 3350[3][4][5]
L-arabinose Isomerase	Not specified	0.1 M Bis-Tris propane pH 7.0, 2.5 M Ammonium sulfate
L-arabinose Isomerase (form 1)	Not specified	0.1 M Bis-Tris pH 6.5, 23% PEG 3350, 0.3 M NaCl
L-arabinose Isomerase (form 2)	Not specified	0.1 M Bis-Tris pH 6.0, 25% PEG monomethyl ether 5000

Visualizations

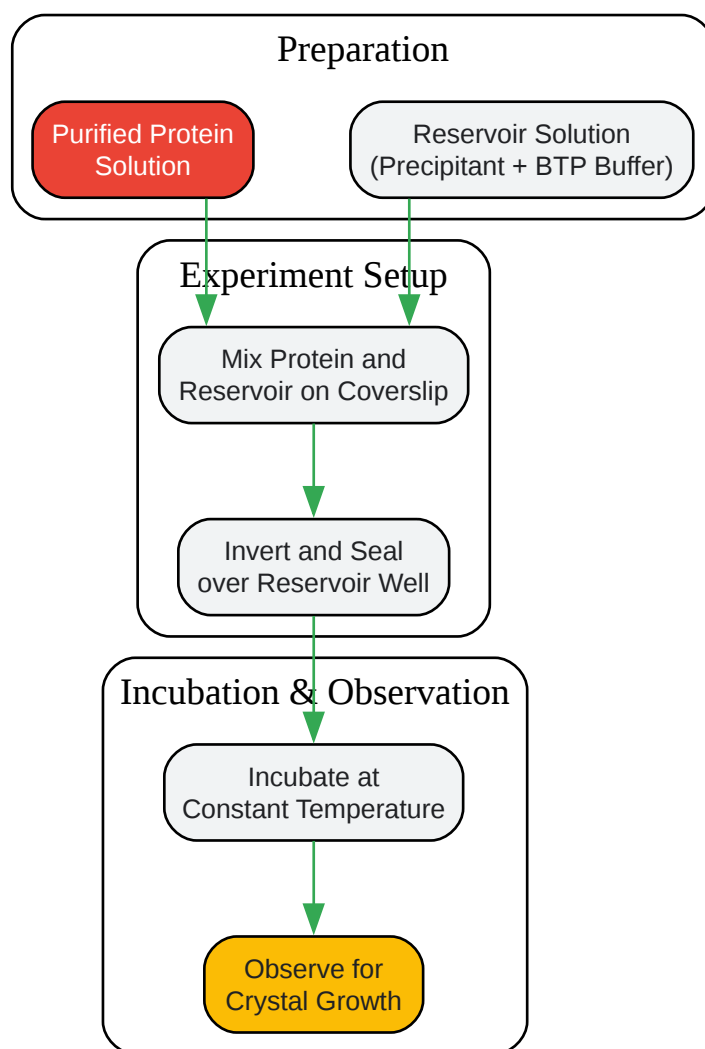
Buffer Preparation Workflow



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Caption: Workflow for preparing **Bis-Tris propane** stock solution.

Protein Crystallization Workflow (Hanging-Drop)



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Caption: Hanging-drop vapor diffusion crystallization workflow.

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